

An In-depth Technical Guide to the Physical Properties of Caprylic Acid-d2

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Compound of Interest

Compound Name: Octanoic acid-d2

Cat. No.: B3026019

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of Caprylic acid-d2 (also known as octanoic-2,2-d2 acid). Intended for use in research, scientific, and drug development settings, this document details the compound's key physical characteristics, outlines experimental protocols for their determination, and presents data in a clear, accessible format. Caprylic acid-d2 is a deuterated form of caprylic acid, a medium-chain saturated fatty acid. Its primary application in a scientific context is as an internal standard for the quantification of octanoic acid in various analytical techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1][2] The inclusion of deuterium atoms provides a distinct mass difference, allowing for precise differentiation from its endogenous, non-deuterated counterpart.

Core Physical and Chemical Properties

Caprylic acid-d2 is a colorless oily liquid at room temperature with a slightly unpleasant, rancid-like odor and taste.[2] While specific physical property data for the deuterated form is not readily available in published literature, the physical properties of its non-deuterated analog, caprylic acid, serve as a close proxy due to their structural similarity. The primary difference lies in the molecular weight due to the presence of two deuterium atoms.

Data Presentation: Physical Properties of Caprylic Acid-d2 and Caprylic Acid

The following table summarizes the key physical and chemical properties of Caprylic acid-d2, with data for non-deuterated caprylic acid provided for comparison.

Property	Caprylic acid-d2	Caprylic acid (for comparison)
Chemical Formula	$C_8H_{14}D_2O_2$ [1]	$C_8H_{16}O_2$ [3]
Molecular Weight	146.2 g/mol [1]	144.21 g/mol [3]
Appearance	Liquid [1]	Oily colorless liquid [3]
Melting Point	Not available	16.7 °C (62.1 °F; 289.8 K) [3]
Boiling Point	Not available	239.7 °C (463.5 °F; 512.8 K) [3]
Density	Not available	0.910 g/cm ³ [3]
Solubility	DMF: 30 mg/mL, DMSO: 30 mg/mL, Ethanol: 30 mg/mL, Ethanol:PBS (pH 7.2) (1:4): 0.2 mg/mL [1]	Soluble in alcohol, chloroform, ether, CS ₂ , petroleum ether, acetonitrile. Minimally soluble in water (0.068 g/100 mL) [3]
CAS Number	64118-36-1 [1]	124-07-2 [3]

Experimental Protocols

This section details the methodologies for determining key physical properties of Caprylic acid-d2. These protocols are based on standard laboratory practices for fatty acids.

Determination of Melting Point (Capillary Method)

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small, dry sample of Caprylic acid-d2 is finely powdered. The open end of a capillary tube is tapped into the powder to pack a small amount of the sample into the sealed end. The tube is then inverted and tapped gently to ensure the sample is tightly packed to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a temperature probe.
- **Measurement:** The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting point is reported as a range between these two temperatures.

Determination of Boiling Point (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Apparatus Setup:** A small quantity of Caprylic acid-d₂ is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- **Heating:** The flask is gently heated.
- **Observation:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize at the boiling point of the liquid. This stable temperature is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point varies with pressure.

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume.

Methodology:

- **Preparation:** A clean, dry pycnometer (a small glass flask of known volume) is weighed accurately (m_1).

- **Sample Measurement:** The pycnometer is filled with Caprylic acid-d₂, ensuring no air bubbles are trapped. The excess liquid is wiped off, and the filled pycnometer is weighed again (m_2).
- **Calculation:** The mass of the Caprylic acid-d₂ is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer ($m_2 - m_1$). The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer. $\text{Density} = (m_2 - m_1) / \text{Volume of Pycnometer}$
- **Temperature Control:** The measurement should be performed at a constant, recorded temperature, as density is temperature-dependent.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

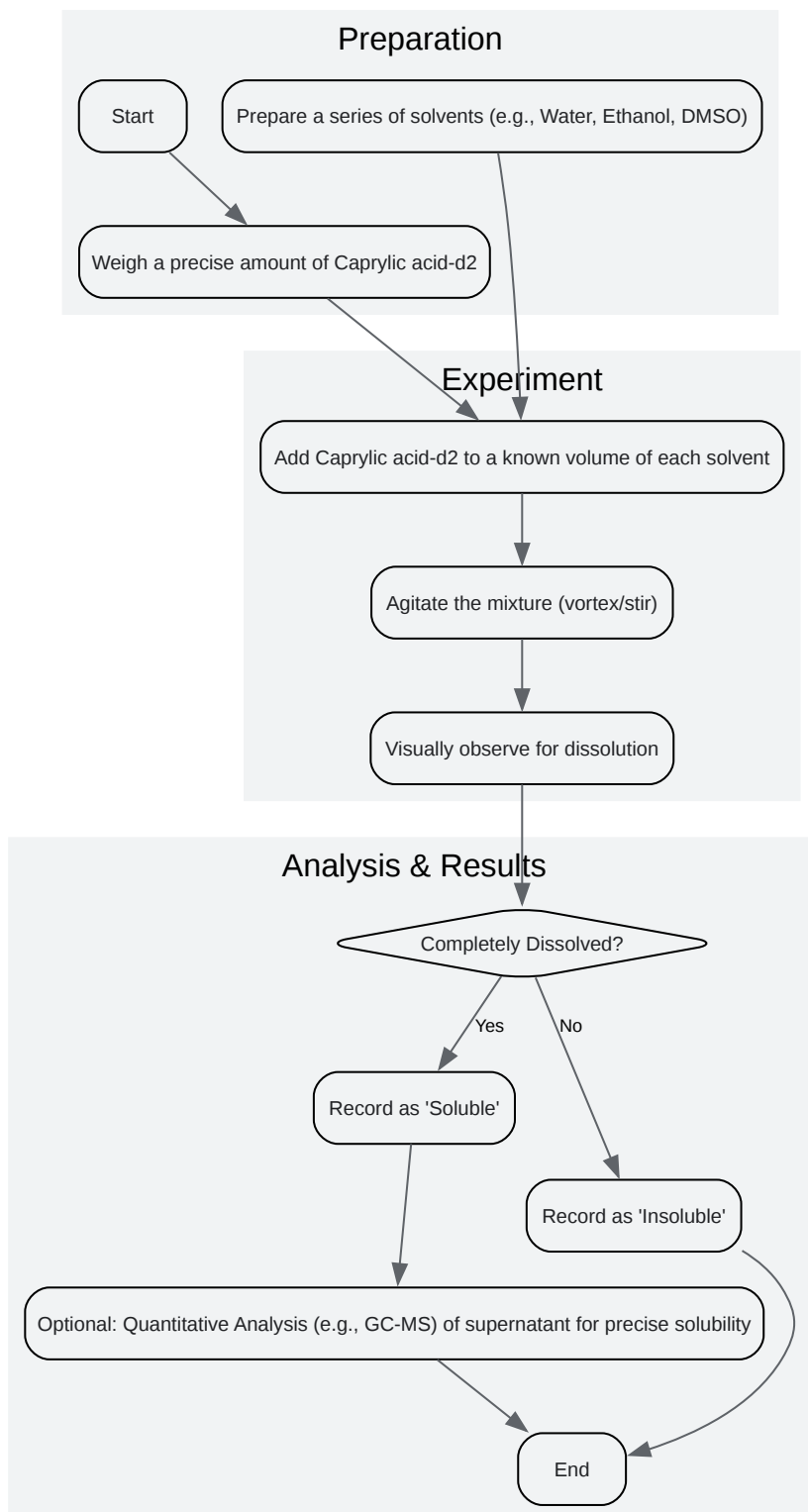
Methodology:

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, methanol, dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), hexane, chloroform) are selected.
- **Sample Preparation:** A known amount of Caprylic acid-d₂ is added to a specific volume of each solvent in a series of test tubes or vials at a controlled temperature.
- **Observation:** The mixtures are agitated (e.g., by vortexing or stirring) to facilitate dissolution. The solubility is observed visually. If the substance dissolves completely, it is considered soluble. If it does not dissolve or forms a separate phase, it is considered insoluble.
- **Quantitative Measurement (Optional):** For a more precise determination, a saturated solution can be prepared. The concentration of the dissolved Caprylic acid-d₂ in the supernatant can then be measured using analytical techniques like GC-MS or HPLC after calibration with known standards. The results are typically expressed in units such as mg/mL or mol/L.

Mandatory Visualization

As Caprylic acid-d2 is primarily utilized as an internal standard in analytical chemistry, it is not directly involved in complex biological signaling pathways. Therefore, a diagram illustrating an experimental workflow is more pertinent and scientifically accurate. The following Graphviz DOT script generates a workflow diagram for determining the solubility of Caprylic acid-d2.

Experimental Workflow for Solubility Determination of Caprylic Acid-d2



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Caption: Workflow for determining the solubility of Caprylic acid-d2.

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